

Comparative Analysis of ML224 Cross-Reactivity with G-Protein Coupled Receptors

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Compound of Interest

Compound Name: ML224

Cat. No.: B609128

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This guide provides a detailed comparison of the cross-reactivity profile of **ML224**, a selective antagonist of the Thyroid Stimulating Hormone Receptor (TSHR), with other G-Protein Coupled Receptors (GPCRs). The data presented herein is intended to assist researchers in evaluating the selectivity of **ML224** for their studies.

Summary of ML224 Selectivity

ML224 has been identified as a potent and selective small-molecule antagonist of the TSHR.^[1] Its selectivity has been primarily evaluated against the closely related glycoprotein hormone receptors, the Luteinizing Hormone Receptor (LHR) and the Follicle-Stimulating Hormone Receptor (FSHR).

Quantitative Cross-Reactivity Data

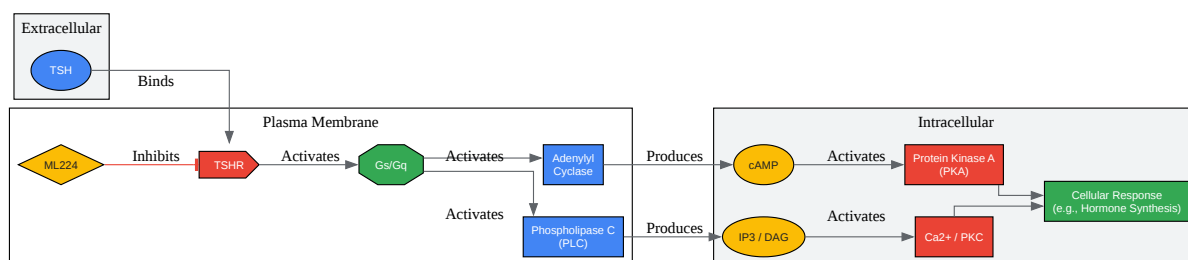
The following table summarizes the inhibitory activity of **ML224** against TSHR, LHR, and FSHR. The data is presented as IC₅₀ values, which represent the concentration of **ML224** required to inhibit 50% of the receptor's response to its endogenous ligand.

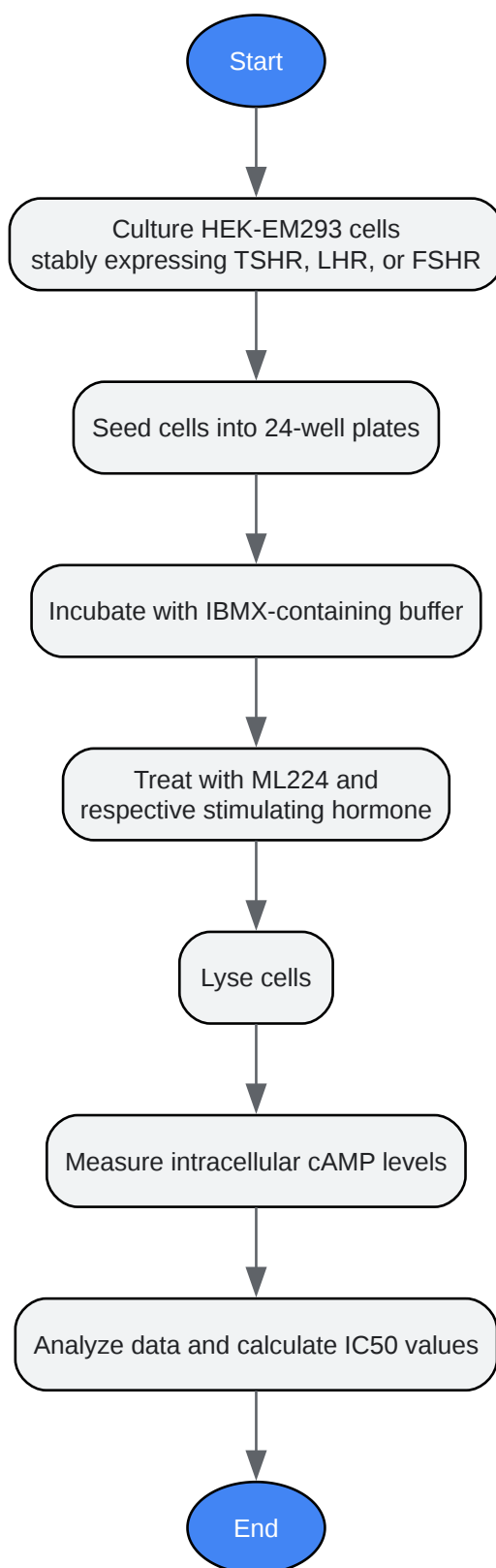
Receptor	Ligand Used for Stimulation	ML224 IC50 (μM)	Fold Selectivity vs. TSHR
TSHR	Bovine TSH (1.8 nM)	2.1 - 2.3	1
LHR	Luteinizing Hormone (1 nM)	> 30	> 14
FSHR	Follicle-Stimulating Hormone (1 nM)	> 30	> 14

Data compiled from multiple sources.

TSH Receptor Signaling Pathway

The primary signaling pathway activated by the TSH receptor upon binding of TSH involves the Gs alpha subunit, leading to the activation of adenylyl cyclase, an increase in intracellular cyclic AMP (cAMP), and subsequent activation of Protein Kinase A (PKA). TSHR can also couple to the Gq/11 pathway, activating Phospholipase C (PLC). **ML224** acts as an antagonist, inhibiting these downstream signaling events.





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References

- 1. Assays - Selectivity interaction (GPCR panel (PDSP screen)) EUB0000707a TMEM97 - EUBOPEN [gateway.eubopen.org]
- To cite this document: BenchChem. [Comparative Analysis of ML224 Cross-Reactivity with G-Protein Coupled Receptors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609128#cross-reactivity-of-ml224-with-other-gpcrs]

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